Probing the Quantum Realm: Experimental Setups for Studying Superfluidity in Liquid Helium

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the study of superfluidity in liquid **helium** (He II). The unique quantum properties of He II, such as zero viscosity, extremely high thermal conductivity, and the existence of a second sound, necessitate specialized experimental setups. The following sections detail the methodologies for key experiments that demonstrate and quantify these remarkable phenomena.

Andronikashvili's Torsional Oscillator: Measuring the Two-Fluid Components

The two-fluid model posits that He II is composed of a normal, viscous component and a superfluid, inviscid component. The Andronikashvili experiment provides a direct measurement of the density ratio of these two components as a function of temperature.

Experimental Protocol

- Apparatus Preparation: A torsional oscillator, consisting of a stack of closely spaced thin disks suspended by a torsion fiber, is placed within a cryostat.[1] The spacing between the disks is small enough to trap the viscous normal fluid component.[1]

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- Cryogenic Cooling: The cryostat is cooled down using liquid nitrogen and subsequently filled with liquid **helium**. The temperature is then lowered below the lambda point ($T\lambda \approx 2.17$ K) by pumping on the **helium** vapor.

- Initiating Oscillation: The stack of disks is set into torsional oscillation at its resonant frequency.

- Data Acquisition: The period of oscillation is precisely measured as the temperature of the liquid **helium** is slowly varied from below $T\lambda$ up to the transition point.

- Analysis: The moment of inertia of the oscillator is dependent on the amount of normal fluid that is dragged along with the oscillating disks. The superfluid component, having zero viscosity, remains stationary. By measuring the change in the period of oscillation, one can determine the fraction of the normal fluid component (ρ_n/ρ) at different temperatures.[1] The superfluid fraction (ρ_s/ρ) is then calculated as 1 - (ρ_n/ρ).[1]

Data Presentation

Temperature (K)	Normal Fluid Fraction (ρ_n/ρ)	Superfluid Fraction (ρ_s/ρ)
1.0	~0.01	~0.99
1.2	~0.04	~0.96
1.4	~0.1	~0.9
1.6	~0.2	~0.8
1.8	~0.4	~0.6
2.0	~0.7	~0.3
2.17 ($T\lambda$)	1.0	0.0

Note: The values presented are approximate and are intended for illustrative purposes.

Experimental Workflow
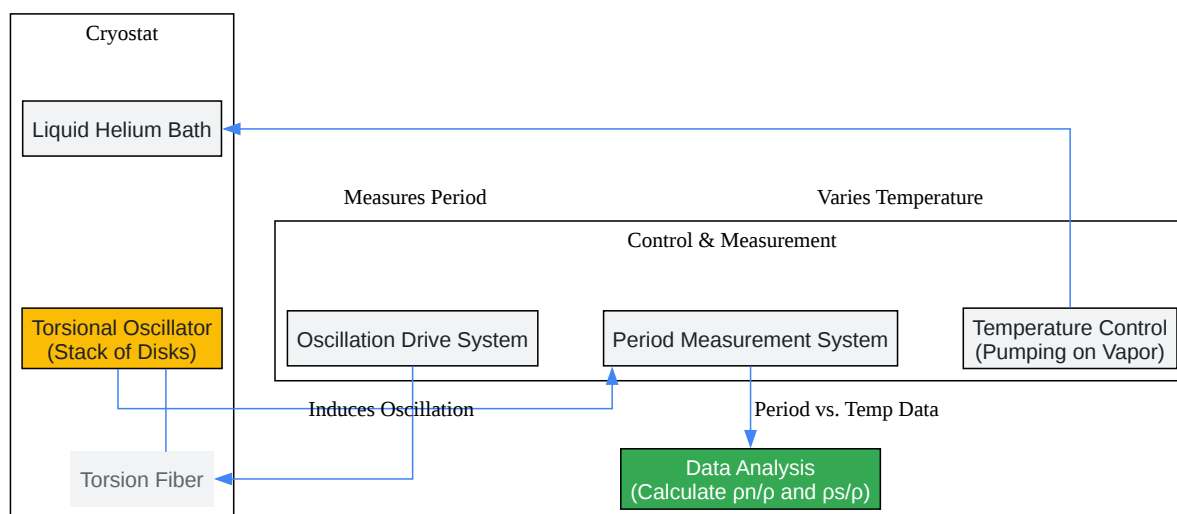
Andronikashvili's Torsional Oscillator Setup

Second Sound: The Wave-Like Propagation of Heat

In contrast to the diffusive nature of heat transfer in ordinary fluids, heat in He II propagates as a wave, a phenomenon known as "second sound".[2] This is essentially a temperature or entropy wave.[3] The speed of second sound is a strong function of temperature.[4]

Experimental Protocol

Two primary methods are used to measure the speed of second sound: the resonance method and the time-of-flight method.[3]

Resonance Method:

- Apparatus: A resonant cavity of known length (L) is submerged in superfluid **helium**. A heater (e.g., a thin-film resistor) is placed at one end to act as a source of second sound, and a sensitive thermometer or microphone is at the other end to detect it.[3][5]

- Procedure: An alternating current is applied to the heater, causing periodic heating of the liquid and generating a continuous second sound wave.[6] The frequency of the AC signal is swept over a range.

- Data Acquisition: The response of the detector is monitored using a lock-in amplifier.[3] Standing wave resonances will be observed at frequencies where the cavity length is an integer multiple of half the wavelength ($L = n\lambda/2$).[5]

- Analysis: By identifying the frequencies of adjacent resonance peaks (Δf), the speed of second sound (u_2) can be calculated using the formula $u_2 = 2L\Delta f$.[5]
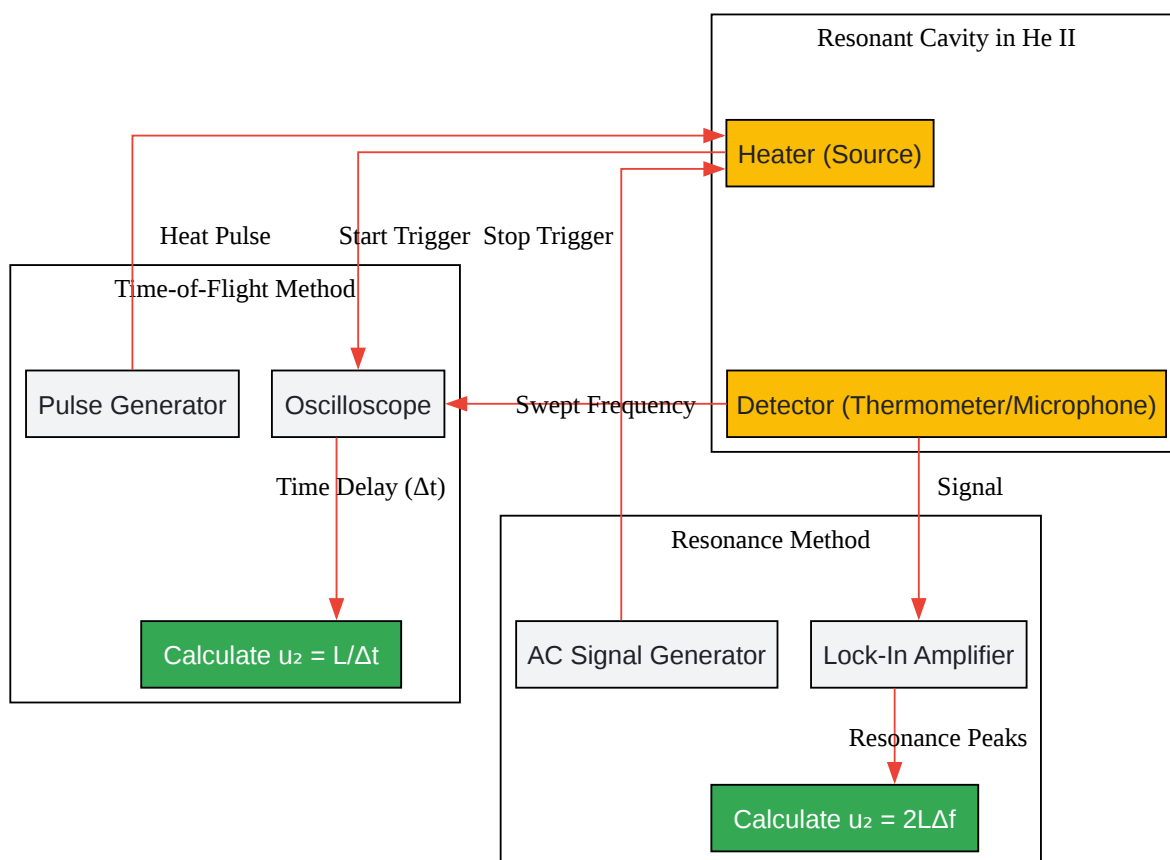
Time-of-Flight Method:

- Apparatus: Similar to the resonance method, a heater and a detector are placed at a known distance apart in the superfluid **helium**.[3]

- Procedure: A short heat pulse is emitted from the heater.[2]

- Data Acquisition: An oscilloscope is used to measure the time delay between the emission of the heat pulse and its arrival at the detector.[2]

- Analysis: The speed of second sound is calculated by dividing the distance between the heater and detector by the measured time of flight.

Data Presentation

Temperature (K)	Speed of Second Sound (m/s)
1.2	~18
1.4	~19
1.6	~20
1.8	~18
2.0	~10
2.1	~5
2.17 (Tλ)	0

Note: The values presented are approximate and are intended for illustrative purposes.[4]

Experimental Workflow

Resonant Cavity in He II

Heater (Source)

Heat Pulse   Start Trigger   Stop Trigger

Time-of-Flight Method

Pulse Generator

Oscilloscope

Swept Frequency

Detector (Thermometer/Microphone)

Time Delay (Δt)

Signal

Calculate $u_2 = L/\Delta t$

Resonance Method

AC Signal Generator

Lock-In Amplifier

Resonance Peaks

Calculate $u_2 = 2L\Delta f$

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Workflow for Second Sound Measurement

The Fountain Effect (Thermomechanical Effect)

The fountain effect is a dramatic demonstration of the unique thermodynamic properties of He II, where a temperature gradient can induce a pressure gradient, causing the liquid to flow against gravity.[7]
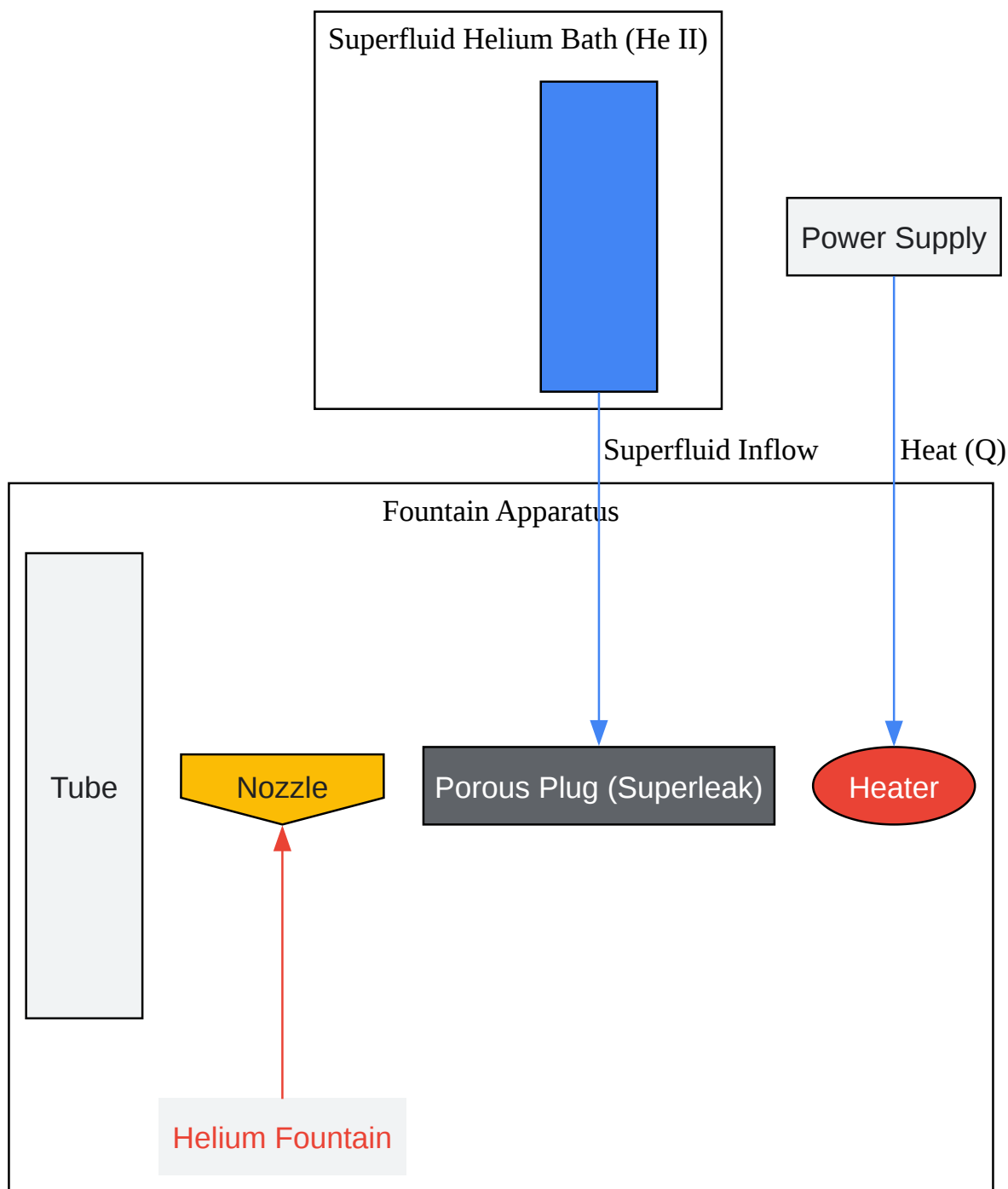
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Experimental Protocol

- Apparatus Preparation: A glass or stainless steel tube with a narrow opening at the top and a porous plug (a "superleak," e.g., packed jeweler's rouge) at the bottom is used.[7][8] A small heater is placed inside the tube near the porous plug.[8]

- Immersion: The apparatus is submerged in a bath of superfluid **helium** such that the porous plug is below the liquid surface.[7]

- Heating: A current is passed through the heater, locally increasing the temperature inside the tube.[8]

- Observation: The superfluid component flows through the superleak from the colder bath into the warmer tube to restore thermal equilibrium.[8] The normal component is blocked by the narrow channels of the plug. This influx of superfluid increases the pressure inside the tube, forcing a jet of liquid **helium** out of the top opening, creating a "fountain".[9] The height of the fountain can be measured.[8]

- Data Collection: The heater power, the temperature difference between the inside of the tube and the bath, and the height of the fountain are recorded.[8][10]

Data Presentation

Heater Power (mW)	Temperature Difference (mK)	Fountain Height (cm)
5	~2	~2
10	~4	~4
15	~6	~6
20	~8	~8
25	~10	~10

Note: The values presented are illustrative and depend on the specific geometry of the apparatus. Data is based on the trend observed in quantitative experiments.[8]

Experimental Setup

Setup for the Fountain Effect Experiment

Rotating Bucket: Quantized Vortices

A classical irrotational fluid in a rotating bucket would remain stationary. While the superfluid component of He II is irrotational, it is observed that at sufficiently high angular velocities, the entire liquid rotates with the container. This is explained by the formation of a regular array of quantized vortices.[11]
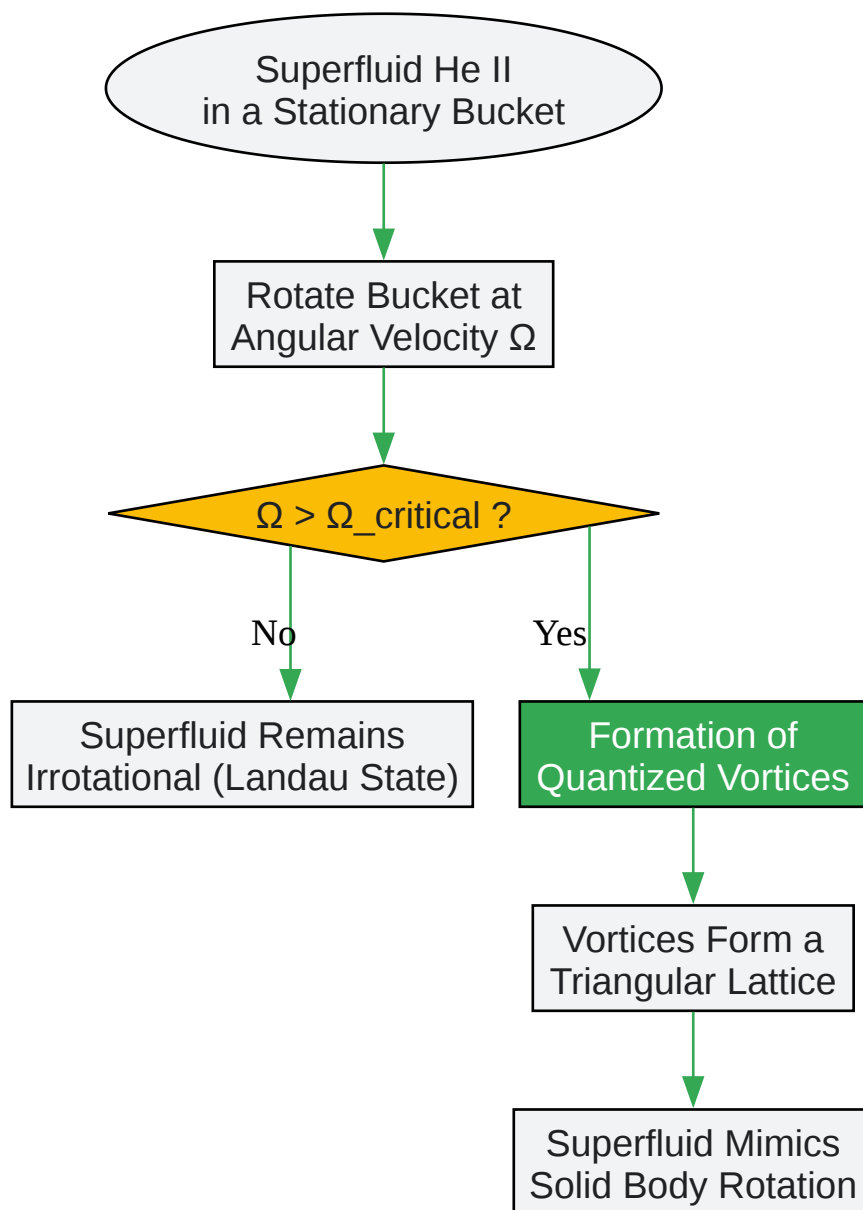
Experimental Protocol

- Apparatus: A cylindrical bucket containing liquid **helium** is mounted on a rotating platform within a cryostat. Visualization of vortices can be achieved by introducing micron-sized solid hydrogen particles into the **helium**.[12]

- Cooling: The **helium** is cooled below its lambda point to become a superfluid.

- Rotation: The bucket is rotated at a constant angular velocity (Ω).

- Observation: Initially, the superfluid remains at rest. As the angular velocity increases, a critical velocity is reached at which it becomes energetically favorable to form quantized vortices. These vortices are line-like structures around which the superfluid circulates.[11] The number of vortices per unit area (n_0) is directly proportional to the angular velocity, as described by Feynman's rule: $n_0 = 2\Omega/\kappa$, where κ is the quantum of circulation.[12]

- Data Analysis: The formation and arrangement of vortices can be observed by tracking the trapped hydrogen particles. The density of the vortex lattice can be measured and compared with the theoretical prediction.[12]

Data Presentation

Angular Velocity (rad/s)	Theoretical Vortex Density (vortices/cm²)
0.1	~20
0.5	~100
1.0	~200
2.0	~400
5.0	~1000

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Note: These are theoretical values calculated using Feynman's rule.[12]

Logical Relationships

```
        ┌─────────────────────────┐
        │    Superfluid He II      │
        │  in a Stationary Bucket  │
        └─────────────────────────┘
                    │
                    ▼
        ┌─────────────────────────┐
        │    Rotate Bucket at      │
        │   Angular Velocity Ω     │
        └─────────────────────────┘
                    │
                    ▼
            Ω > Ω_critical ?
          No                Yes
```

$\Omega > \Omega_{critical}$?

No — Superfluid Remains Irrotational (Landau State)

Yes — Formation of Quantized Vortices → Vortices Form a Triangular Lattice → Superfluid Mimics Solid Body Rotation

Logical Flow of Quantized Vortex Formation

Heat Flow and Thermal Conductivity

Superfluid **helium** exhibits an extraordinarily high effective thermal conductivity, far exceeding that of even the best metallic conductors like copper.[13][14] This is not due to conventional

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heat conduction but rather a convective process involving the two fluid components, known as internal convection.

Experimental Protocol

- Apparatus: A channel or tube of known dimensions (length L, cross-sectional area A) is filled with superfluid **helium**. A heater is placed at one end of the channel, and a thermometer is placed at the other end. The channel is connected to a He II bath that acts as a heat sink.

- Procedure: A known amount of heat (Q) is supplied by the heater. This causes a temperature difference (ΔT) to develop across the length of the channel.

- Data Acquisition: The steady-state temperature difference (ΔT) is measured for a given heat flux (q = Q/A).

- Analysis: The heat transport is governed by the counterflow of the two fluid components: the normal fluid flows from the hot end to the cold end, carrying entropy, while the superfluid flows from the cold end to the hot end to conserve mass.[13] The effective thermal conductivity (K_eff) can be calculated from the measured heat flux and temperature gradient (ΔT/L). In the laminar flow regime, the relationship is non-linear and depends on the properties of the fluid and the geometry of the channel.[15]

Data Presentation

Heat Flux (W/cm²)	Temperature Gradient (mK/cm)
0.1	~0.1
0.5	~0.5
1.0	~1.0
2.0	~2.0
5.0	~5.0

Note: These values are for illustrative purposes to show the linear relationship in the laminar flow regime. The actual values are highly dependent on temperature and channel geometry.

Experimental Workflow
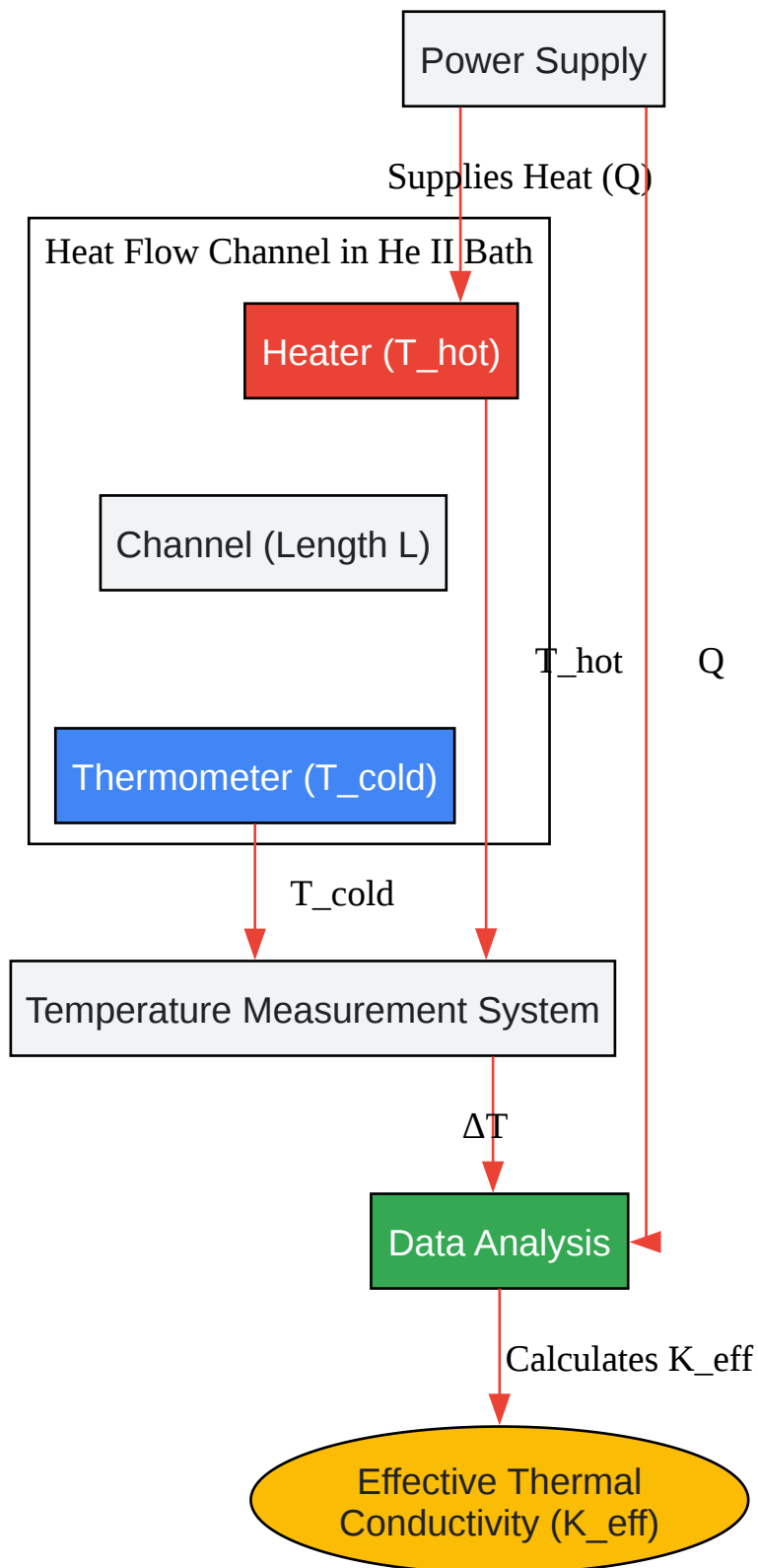
Workflow for Measuring Heat Flow in He II

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